

Introduction: Navigating Isomeric Specificity in Phenolic Amines

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Aminomethyl)-4-methoxyphenol

CAS No.: 109972-88-5

Cat. No.: B15266389

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In the landscape of pharmaceutical intermediates and research chemicals, structural isomerism plays a pivotal role in defining biological activity and synthetic utility. This guide focuses on **2-(Aminomethyl)-4-methoxyphenol**, a specific phenolic amine. A critical observation in the current body of scientific literature is that detailed, publicly available research on this particular isomer is sparse. However, its structural isomer, 4-(Aminomethyl)-2-methoxyphenol, commonly known as Vanillylamine, is a well-documented and highly significant compound in medicinal chemistry and biotechnology.

This guide will provide the known specifications for **2-(Aminomethyl)-4-methoxyphenol** and, to offer a comprehensive and practical resource for researchers, will delve deeply into the synthesis, applications, and biological significance of its extensively studied isomer, vanillylamine. This comparative approach is essential for scientists and drug development professionals who may be exploring the structure-activity relationships within this class of compounds.

Core Compound Specifications: A Comparative Overview

The fundamental physicochemical properties of these two isomers are summarized below. Understanding these basic characteristics is the foundational step in any research or development endeavor.

Property	2-(Aminomethyl)-4-methoxyphenol	4-(Aminomethyl)-2-methoxyphenol (Vanillylamine)
CAS Number	109972-88-5	1196-92-5
Molecular Formula	C ₈ H ₁₁ NO ₂	C ₈ H ₁₁ NO ₂
Molecular Weight	153.18 g/mol [1]	153.18 g/mol [2]
Appearance	Data not widely available	White to off-white solid[3]
Boiling Point	Data not widely available	292.9 °C at 760 mmHg[3]
Synonyms	-	4-Hydroxy-3-methoxybenzylamine, Vanillylamine[2]

Synthesis and Manufacturing: From Vanillin to Bio-active Amine

The synthesis of vanillylamine is a well-established process, valued for its use of readily available and renewable starting materials. The most common and reliable route begins with vanillin, which can be sourced from lignin, a byproduct of the paper industry. This transformation is typically achieved through a two-step process involving oximation followed by reduction.[4]

Detailed Protocol: Synthesis of Vanillylamine Hydrochloride from Vanillin[5]

This protocol provides a robust method for producing the hydrochloride salt of vanillylamine, which often has improved stability and handling characteristics.

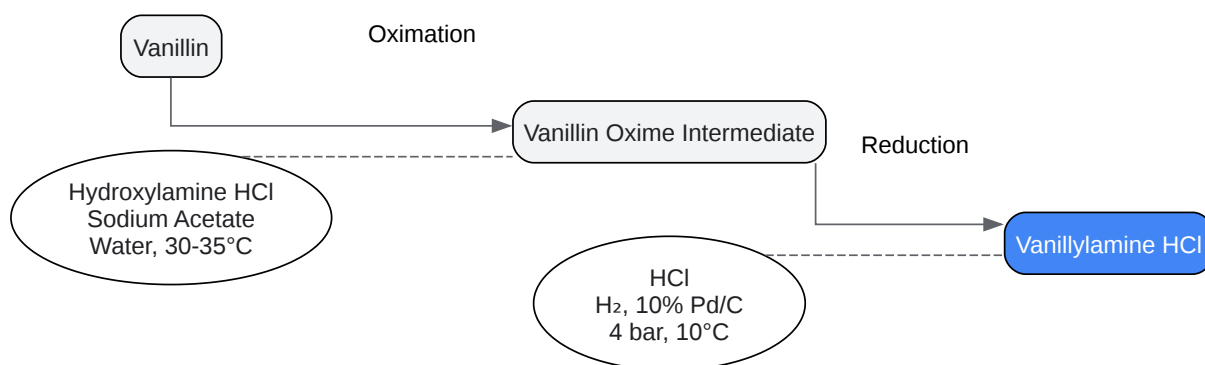
Part A: Oximation of Vanillin

- **Reaction Setup:** In a suitable reaction vessel, suspend 76.08 g of vanillin in 150 ml of water.
- **Base Addition:** With stirring, add 32.02 g of anhydrous sodium acetate to the suspension.
- **Hydroxylamine Addition:** Add 28.29 g of hydroxylamine hydrochloride to the mixture.
- **Reaction Conditions:** Heat the mixture to 30-35°C and maintain this temperature with continuous stirring for 30 hours.
- **Monitoring:** The reaction's progress can be monitored using Thin-Layer Chromatography (TLC) to confirm the consumption of the vanillin starting material.

Part B: Reduction of Vanillin Oxime to Vanillylamine Hydrochloride

- **Acidification:** To the reaction mixture from Part A, add 38 ml of hydrochloric acid.
- **Catalyst Addition:** Carefully add 6.2 g of 10% Palladium on carbon (Pd/C) catalyst.
- **Hydrogenation:** Transfer the mixture to a pressure reactor and pressurize with hydrogen gas to 4 bar.
- **Reaction Conditions:** Stir the mixture vigorously at 10°C for 4 hours.
- **Work-up:** Following the reaction, add 71 ml of water and heat the mixture to 60°C, stirring for 1 hour.
- **Crystallization and Isolation:** Cool the resulting suspension to 3°C and stir for an additional 3 hours to promote product crystallization.
- **Filtration and Drying:** Filter the vanillylamine hydrochloride precipitate, wash with cold acetone, and dry at 50°C to yield the final product.

Synthesis Workflow Diagram



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Caption: Two-step synthesis of Vanillylamine HCl from Vanillin.

Applications in Research and Drug Development

The utility of these isomers lies in their potential as building blocks for more complex molecules with therapeutic applications.

4-(Aminomethyl)-2-methoxyphenol (Vanillylamine)

Vanillylamine is a cornerstone intermediate in the synthesis of capsaicinoids. Capsaicin, the pungent compound in chili peppers, is a potent agonist of the Transient Receptor Potential Vanilloid 1 (TRPV1) receptor, a key target in pain management. Synthetic capsaicinoids, such as nonivamide, are produced through the acylation of vanillylamine and are used in topical analgesics and pepper sprays.^{[2][4]}

Furthermore, vanillylamine's structure is analogous to catecholamine neurotransmitters like dopamine and norepinephrine, making it a valuable scaffold for designing novel neuropharmacological agents.^[4] It is also a key intermediate in the biosynthesis of capsaicin within plants, produced from vanillin by the enzyme vanillin aminotransferase.^[2]

2-(Aminomethyl)-4-methoxyphenol

While less documented, commercial suppliers suggest that **2-(Aminomethyl)-4-methoxyphenol** is used as an intermediate in the synthesis of pharmaceuticals, particularly for compounds with potential vasodilatory and neuroprotective properties.^[3] Its antioxidant properties also make it a candidate for use in cosmetic formulations to protect against oxidative stress.^[3] The structural similarity to the well-studied 2-methoxyphenol class of compounds suggests it likely shares their antioxidant capabilities.^{[5][6]}

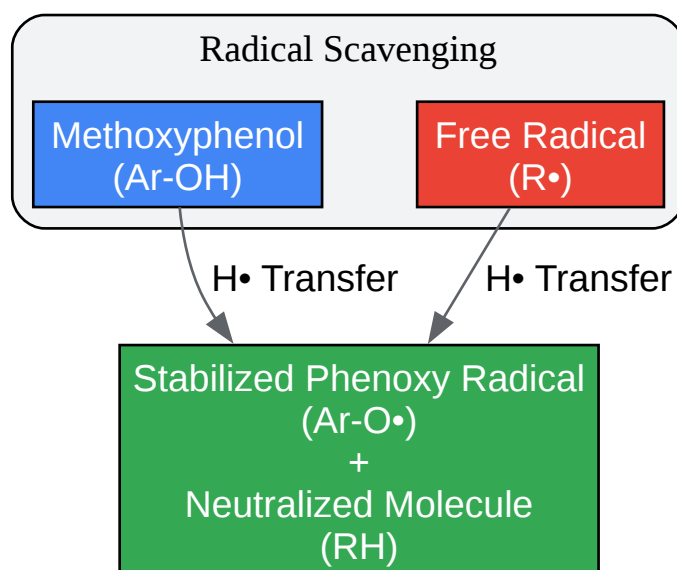
Biological Activity and Postulated Mechanisms of Action

The biological effects of these molecules are primarily linked to their phenolic nature and the presence of the aminomethyl group.

Antioxidant Properties

Phenolic compounds, including methoxyphenols, are well-known for their ability to act as radical scavengers. The hydroxyl group on the aromatic ring can donate a hydrogen atom to neutralize free radicals, thus terminating damaging oxidative chain reactions. This is a foundational mechanism for their neuroprotective and cardioprotective potential, as oxidative stress is a key pathological factor in many cardiovascular and neurodegenerative diseases.^[5]^[7] Derivatives of 2-methoxyphenol have been investigated for their ability to mitigate oxidative stress-induced vascular complications.^{[5][7]}

Conceptual Antioxidant Mechanism



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Caption: Phenolic compounds scavenge free radicals via hydrogen atom transfer.

Neuroprotection and Cardiovascular Effects

The neuroprotective claims for derivatives of these compounds are often linked to their antioxidant and anti-inflammatory effects. For instance, studies on other novel chromene derivatives have shown that neuroprotection can be mediated through the enhancement of signaling pathways like ERK-CREB, in addition to antioxidant activity.[8]

In the cardiovascular realm, various 2-methoxyphenol derivatives have been shown to possess vasorelaxant effects and can protect against oxidative stress, suggesting their potential as lead compounds for cardiovascular drugs.[5]

Analytical Methodologies

For researchers working with these compounds, robust analytical methods are crucial for quantification and quality control. While specific protocols for **2-(Aminomethyl)-4-methoxyphenol** are not readily available, methods for related compounds are directly applicable.

High-Performance Liquid Chromatography (HPLC) combined with UV detection is a standard and reliable method for the analysis of phenolic compounds. For more complex matrices or

lower concentrations, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) offers superior sensitivity and selectivity.[4] Gas Chromatography (GC) can also be employed, often requiring a derivatization step to improve the volatility of the analyte.[9]

Conclusion and Future Directions

2-(Aminomethyl)-4-methoxyphenol (CAS 109972-88-5) remains a compound with significant potential, yet it is underrepresented in peer-reviewed literature. Its suggested applications in neuroprotective and cardiovascular drug discovery warrant further investigation to elucidate specific mechanisms and identify potential lead compounds.

In contrast, its isomer, vanillylamine (CAS 1196-92-5), stands as a testament to the power of a single, versatile intermediate. Its role in the synthesis of capsaicinoids and its structural relationship to key neurotransmitters have cemented its importance in medicinal chemistry. For researchers in drug development, the comparative study of these two isomers could provide valuable insights into the structure-activity relationships that govern their biological effects. The well-established synthetic routes for vanillylamine provide a clear path for producing sufficient quantities for such exploratory research, opening the door to new discoveries based on this classic phenolic amine scaffold.

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- To cite this document: BenchChem. [Introduction: Navigating Isomeric Specificity in Phenolic Amines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15266389/docs#introduction-navigating-isomeric-specificity-in-phenolic-amines\]](https://www.benchchem.com/product/b15266389/docs#introduction-navigating-isomeric-specificity-in-phenolic-amines)

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